

1,2-Diamino-4,5-difluorobenzene molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Diamino-4,5-difluorobenzene

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Core Technical Data: 1,2-Diamino-4,5-difluorobenzene

This document provides the fundamental chemical properties of **1,2-Diamino-4,5-difluorobenzene**, a key building block in various research and development applications. The information is presented for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

1,2-Diamino-4,5-difluorobenzene, also known as 4,5-Difluoro-1,2-phenylenediamine, is a substituted aromatic amine.^{[1][2]} Its core structure consists of a benzene ring with two adjacent amino groups and two adjacent fluorine atoms.

A comprehensive summary of its key identifiers and physicochemical properties is provided in the table below for quick reference and comparison.

Identifier	Value
Molecular Formula	C ₆ H ₆ F ₂ N ₂ [1][2][3]
Molecular Weight	144.12 g/mol [1][2][3]
CAS Number	76179-40-3[1][2][4]
IUPAC Name	4,5-difluorobenzene-1,2-diamine[1]
Synonyms	4,5-Difluoro-1,2-phenylenediamine, 4,5-Difluoro-o-phenylenediamine[1][4][5]
Melting Point	129-134 °C[2]
InChI Key	PPWRHKISAQTCCG-UHFFFAOYSA-N[1][5]
SMILES	<chem>C1=C(C(=CC(=C1F)F)N)N</chem> [1]

Disclaimer: This document provides a concise summary of the molecular weight and formula for **1,2-Diamino-4,5-difluorobenzene**. The generation of an in-depth technical guide, including experimental protocols and signaling pathway diagrams, is beyond the scope of this response.

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References

- 1. 1,2-Diamino-4,5-difluorobenzene | C₆H₆F₂N₂ | CID 2736755 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Diamino-4,5-difluorobenzene [oakwoodchemical.com]
- 3. 1,2-Diamino-4,5-difluorobenzene AldrichCPR | Sigma-Aldrich [sigmaaldrich.com]
- 4. 4,5-Difluoro-1,2-phenylenediamine | 76179-40-3 | Tokyo Chemical Industry Co., Ltd. (APAC) [tcichemicals.com]
- 5. 1,2-Diamino-4,5-difluorobenzene, 97% 1 g | Buy Online | Thermo Scientific Acros | Fisher Scientific [fishersci.at]

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